

# Physical and chemical properties of sodium dichloroisocyanurate

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## Compound of Interest

Compound Name: *Dichloroisocyanuric acid*

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## Sodium Dichloroisocyanurate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of sodium dichloroisocyanurate (NaDCC). The information is curated for researchers, scientists, and professionals in drug development, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key processes.

## Physical Properties

Sodium dichloroisocyanurate is a white crystalline solid available in both anhydrous and dihydrate forms. It is characterized by a slight chlorine odor.<sup>[1]</sup> Key physical properties are summarized in the tables below.

## Anhydrous Sodium Dichloroisocyanurate

Property	Value	References
CAS Number	2893-78-9	<a href="#">[1]</a>
Molecular Formula	$C_3Cl_2N_3NaO_3$	<a href="#">[2]</a>
Molecular Weight	219.95 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White crystalline powder	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	225 °C (decomposes)	<a href="#">[2]</a>
Density	1 g/cm <sup>3</sup>	<a href="#">[2]</a>
Solubility in Water	25 g/100 mL (at 25 °C)	<a href="#">[2]</a> <a href="#">[3]</a>
Available Chlorine	60% to 64.5%	<a href="#">[2]</a> <a href="#">[3]</a>
pH (1% aqueous solution)	5.8 to 7.0	<a href="#">[1]</a> <a href="#">[2]</a>

## Sodium Dichloroisocyanurate Dihydrate

Property	Value	References
CAS Number	51580-86-0	<a href="#">[1]</a>
Molecular Formula	$C_3H_4Cl_2N_3NaO_5$	<a href="#">[4]</a>
Molecular Weight	255.97 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	White, free-flowing crystalline powder or granular solid	<a href="#">[4]</a> <a href="#">[5]</a>
Decomposition Temperature	> 240 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Density (at 20 °C)	0.96 g/cm <sup>3</sup>	<a href="#">[4]</a>
Solubility in Water	25 g/100 mL (at 25 °C)	<a href="#">[4]</a>
Available Chlorine	55% to 57%	<a href="#">[1]</a>
pH (1% solution)	6.0 - 7.0	<a href="#">[5]</a>

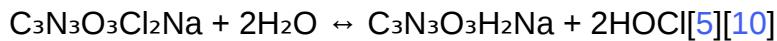
## Chemical Properties

Sodium dichloroisocyanurate is a potent oxidizing agent and a stable source of free available chlorine (FAC) in the form of hypochlorous acid (HOCl).[\[6\]](#)[\[7\]](#) Its chemical behavior is central to its wide range of applications, particularly as a disinfectant and sterilizing agent.[\[8\]](#)[\[9\]](#)

## Hydrolysis and Aqueous Equilibria

Upon dissolution in water, sodium dichloroisocyanurate rapidly hydrolyzes to release hypochlorous acid (HOCl), the primary antimicrobial agent, and sodium cyanurate.[\[10\]](#)[\[11\]](#) This process establishes a complex set of equilibria involving various chlorinated and non-chlorinated isocyanurates.[\[10\]](#)[\[12\]](#) The cyanuric acid produced in this reaction acts as a stabilizer, protecting the free chlorine from degradation by sunlight, a property particularly useful in applications such as swimming pool sanitation.[\[1\]](#)[\[11\]](#)

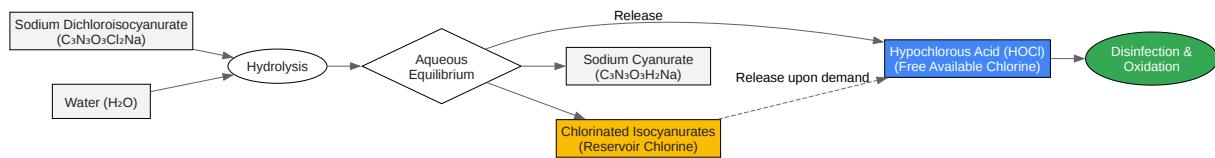
The overall hydrolysis reaction can be simplified as:

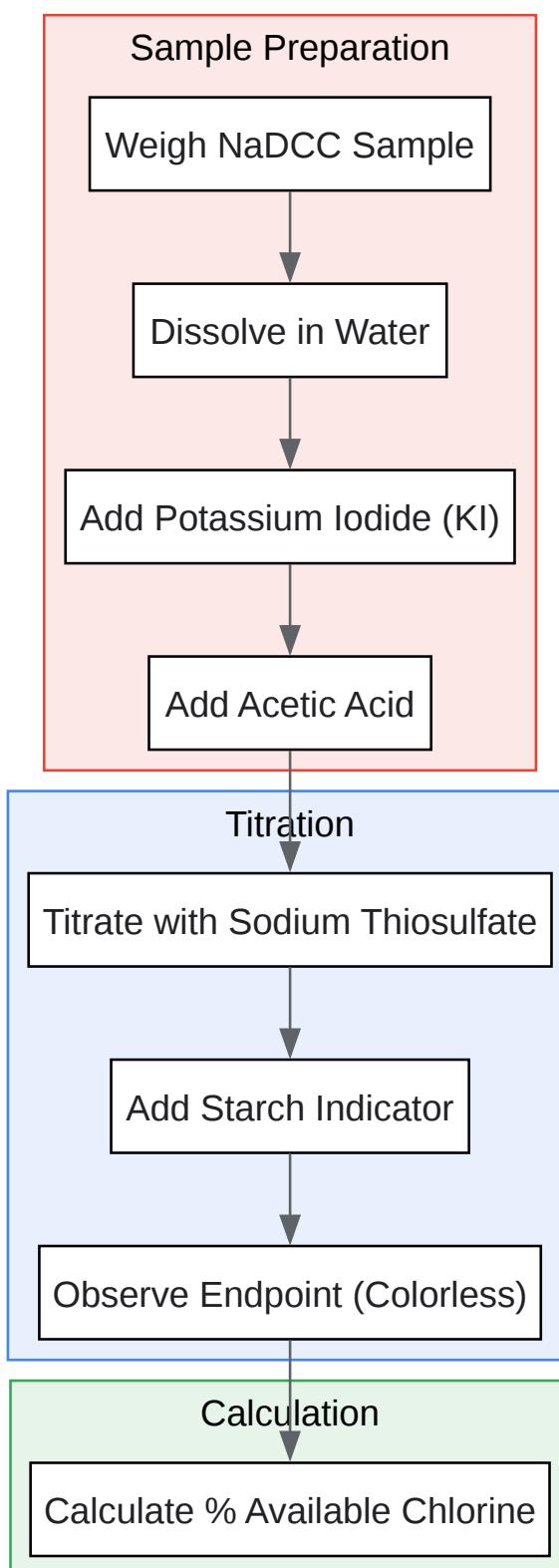


The distribution of chemical species in an aqueous solution of NaDCC is dependent on the total available chlorine, total isocyanurates, pH, and temperature.[\[10\]](#) For instance, in a solution with 1.0 mg/L of total available chlorine at pH 7.0, the approximate distribution is:

- Hypochlorous acid (HOCl): 48.1%
- Monochloroisocyanurate: 26.8%
- Dichloroisocyanurate: 11.8%
- Hypochlorite (OCl<sup>-</sup>): 12.8%[\[10\]](#)

This equilibrium acts as a reservoir of "bound" chlorine. As the free available chlorine (HOCl) is consumed through reaction with organic matter or microorganisms, the chlorinated isocyanurates rapidly dissociate to release more HOCl, thus maintaining a sustained disinfecting action.[\[10\]](#)[\[11\]](#)



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## References

- 1. [filab.fr](http://filab.fr) [filab.fr]
- 2. OECD 111: Hydrolysis as a Function of pH | ibacon GmbH [ibacon.com]
- 3. APPENDIX D: MEASUREMENT OF HYDROLYSIS - ECETOC [ecetoc.org]
- 4. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... - OECD - Google Books [books.google.com.sg]
- 5. [jurnalijdr.com](http://jurnalijdr.com) [jurnalijdr.com]
- 6. OECD 111 - Hydrolysis as a Function of pH - Situ Biosciences [situbiosciences.com]
- 7. Search results [inis.iaea.org]
- 8. CN101186595A - A kind of preparation method of sodium dichloroisocyanurate - Google Patents [patents.google.com]
- 9. P-263. Sodium dichloroisocyanurate: A promising candidate for the disinfection of resilient drain biofilm - PMC [pmc.ncbi.nlm.nih.gov]
- 10. [catalog.labcorp.com](http://catalog.labcorp.com) [catalog.labcorp.com]
- 11. Study on determination of free chlorine content in sodium dichloroisocyanurate solution by UV-Vis absorption spectrometry | International Journal of Development Research (IJDR) [jurnalijdr.com]
- 12. [who.int](http://who.int) [who.int]
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